

Penicillin X Sodium Salt: A Technical Guide

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Compound of Interest

Compound Name: *Penicillin X Sodium Salt*

Cat. No.: *B15352664*

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CAS Number: 5985-13-7

This technical guide provides an in-depth overview of **Penicillin X Sodium Salt**, also known as p-Hydroxybenzylpenicillin Sodium Salt, for researchers, scientists, and drug development professionals. This document covers its chemical and physical properties, mechanism of action, and relevant experimental context. Due to the limited availability of data for this specific penicillin, information for the closely related and extensively studied Penicillin G Sodium Salt is included for comparative purposes where noted.

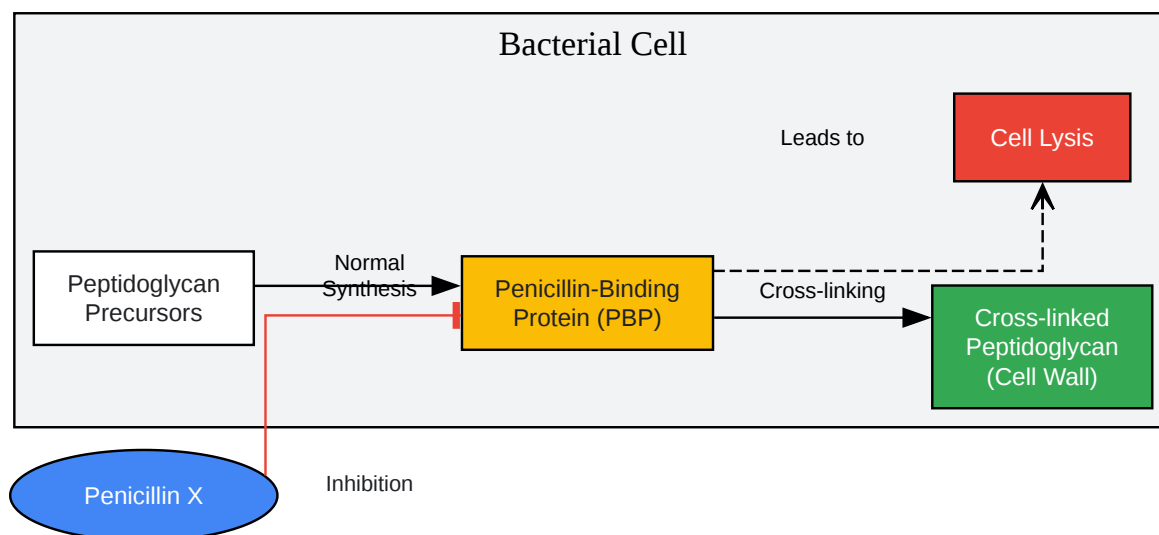
Chemical and Physical Properties

Penicillin X Sodium Salt is a natural penicillin produced by certain strains of *Penicillium* mold. [1] Its properties are summarized in the table below. For context, the properties of Penicillin G Sodium Salt are also provided.

Property	Penicillin X Sodium Salt	Penicillin G Sodium Salt (for comparison)
CAS Number	5985-13-7[2]	69-57-8[3]
Synonyms	p-Hydroxybenzylpenicillin sodium, Penicillin III sodium[1]	Benzylpenicillin sodium[3]
Molecular Formula	C ₁₆ H ₁₇ N ₂ NaO ₅ S[2]	C ₁₆ H ₁₇ N ₂ NaO ₄ S[3]
Molecular Weight	372.37 g/mol [2]	356.37 g/mol [3]
Appearance	Colorless Amorphous Powder	White crystalline powder[3]
Melting Point	228-235°C	Data not available
Solubility	Soluble in water[1]	Soluble in water (100 mg/mL), alcohol, glycerol, DMSO (71 mg/mL at 25°C), and sparingly in ethanol (< 1 mg/mL at 25°C) [4]
Specific Optical Rotation	Data not available	+285 to +310°[3][5]
pKa	Data not available	Data not available

Mechanism of Action

Like other β -lactam antibiotics, **Penicillin X Sodium Salt** exerts its bactericidal effect by inhibiting the synthesis of the bacterial cell wall.[6] The core mechanism involves the irreversible acylation of the active site of penicillin-binding proteins (PBPs), which are bacterial enzymes essential for the final steps of peptidoglycan synthesis.[6][7] Peptidoglycan provides structural integrity to the bacterial cell wall. By inhibiting the cross-linking of peptidoglycan chains, the cell wall is weakened, leading to cell lysis and death, particularly in growing bacteria.[6] This mechanism is most effective against Gram-positive bacteria, which have a thick, exposed peptidoglycan layer.[7]



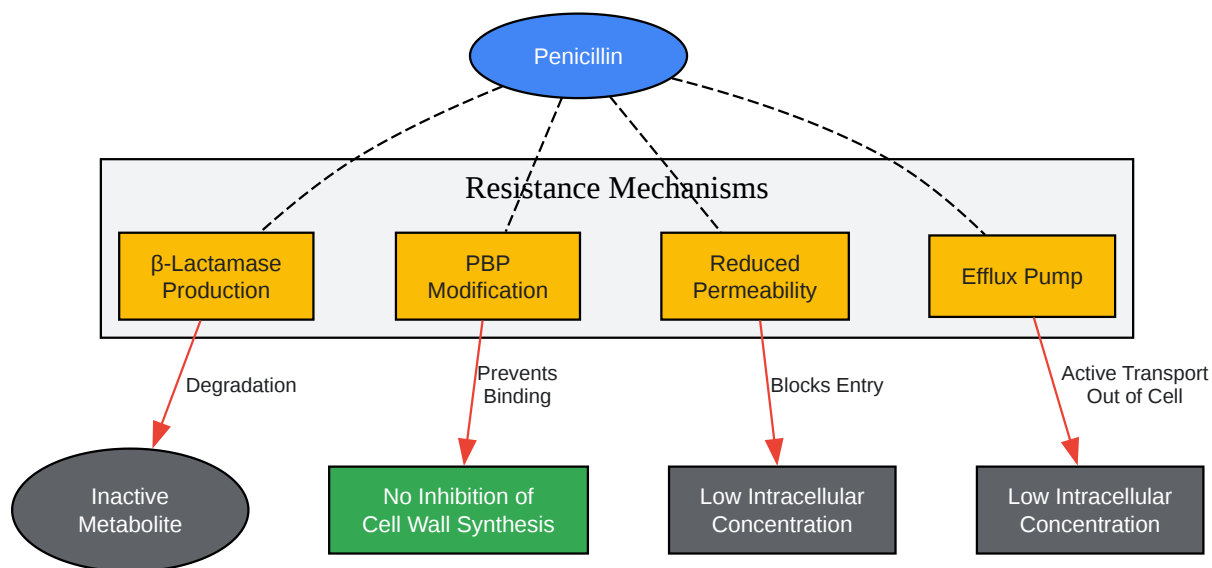
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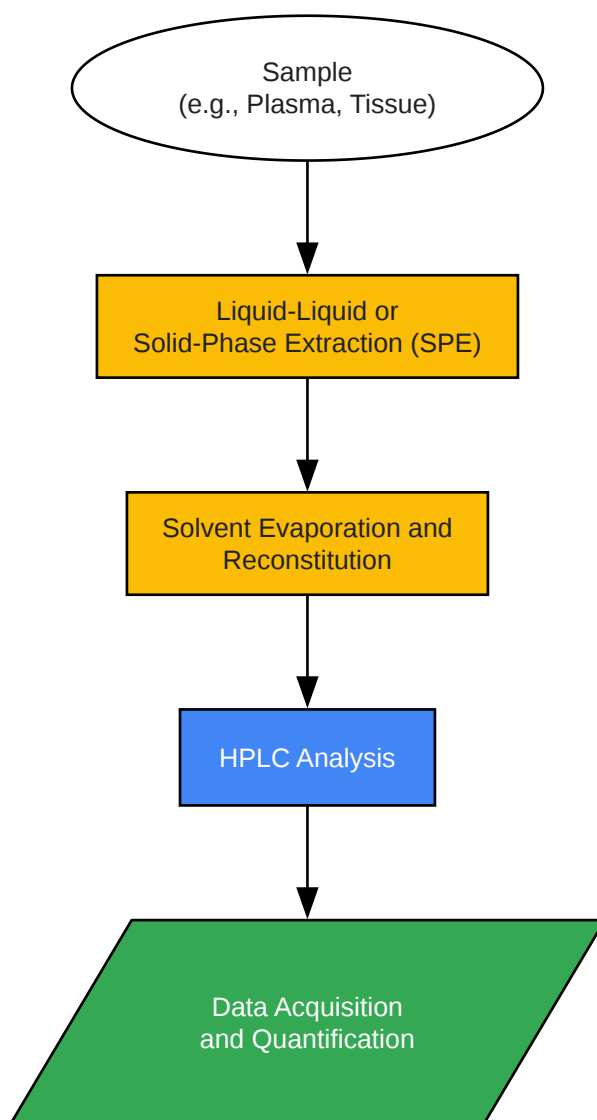
Figure 1. General mechanism of action for penicillin antibiotics.

Bacterial Resistance

The emergence of bacterial resistance is a significant challenge for penicillin-based therapies. The primary mechanisms of resistance include:

- **Enzymatic Degradation:** The production of β -lactamase enzymes that hydrolyze the β -lactam ring of the penicillin molecule, rendering it inactive.^{[7][8][9][10]}
- **Target Modification:** Alterations in the structure of penicillin-binding proteins (PBPs) which reduce the binding affinity of the antibiotic.^{[6][7][9]} This is the mechanism of resistance in methicillin-resistant *Staphylococcus aureus* (MRSA).^{[7][9]}
- **Reduced Permeability:** Changes in the bacterial cell membrane, such as modifications to porin channels in Gram-negative bacteria, that restrict the entry of the antibiotic into the cell.^{[6][9]}
- **Efflux Pumps:** The active transport of the antibiotic out of the bacterial cell.^[9]





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